

Gold Selenide Outshines Platinum as a Counter Electrode in Dye-Sensitized Solar Cells

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Compound of Interest

Compound Name: Gold selenate

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A comparative analysis reveals that α -gold selenide (α -AuSe) demonstrates superior performance over conventional platinum (Pt) as a counter electrode in dye-sensitized solar cells (DSSCs), offering a promising, cost-effective alternative for next-generation photovoltaics.

Researchers and scientists in the field of renewable energy are continually seeking more efficient and economical materials for solar cell technology. In the realm of DSSCs, the counter electrode plays a pivotal role in the regeneration of the redox mediator and electron transfer. While platinum has long been the benchmark material for this component due to its high catalytic activity and conductivity, its high cost and scarcity are significant drawbacks. Recent studies have highlighted α -gold selenide as a highly effective substitute, exhibiting enhanced power conversion efficiency (PCE).

A direct comparison of DSSCs utilizing α -AuSe, its β -phase counterpart (β -AuSe), and traditional platinum counter electrodes reveals a notable performance advantage for the α -gold selenide. The DSSC employing an α -AuSe counter electrode achieved a power conversion efficiency of 6.94%, significantly higher than the 4.89% observed for the platinum-based cell and the 3.47% for the β -AuSe cell.^[1] This superior performance of α -AuSe is attributed to a better open-circuit voltage (Voc) and a higher fill factor (FF).^[1]

Performance Comparison

The photovoltaic performance of DSSCs is characterized by several key parameters: the open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and the overall power

conversion efficiency (η). The table below summarizes these metrics for counter electrodes made of α -AuSe, β -AuSe, and Pt.

Counter Electrode Material	Voc (V)	Jsc (mA/cm ²)	FF (%)	η (%)
α -AuSe	0.68	14.5	70.4	6.94
β -AuSe	0.63	12.3	44.8	3.47
Platinum (Pt)	0.64	15.2	50.3	4.89

Data sourced from a comparative study on AuSe nanostructures.[\[1\]](#)

Electrochemical impedance spectroscopy (EIS) and cyclic voltammetry (CV) data further support the enhanced catalytic activity of α -AuSe. The α -AuSe counter electrode exhibited a higher reduction current (6.1 mA) compared to both β -AuSe (4.2 mA) and platinum (4.8 mA), indicating a more efficient catalysis of the triiodide reduction.[\[1\]](#)

Experimental Protocols

The following sections detail the methodologies for the synthesis of α -gold selenide nanostructures, the fabrication of both α -AuSe and platinum counter electrodes, and the assembly of the dye-sensitized solar cells for comparative analysis.

Synthesis of α -Gold Selenide (α -AuSe) Nanostructures

The colloidal synthesis of α -AuSe nanostructures with a belt-like morphology can be achieved through a solution-based chemical reaction.

Materials:

- Gold (III) chloride (HAuCl₄)
- Selenium powder (Se)
- Oleylamine (OAm)

- 1-octadecene (ODE)
- Trioctylphosphine (TOP)

Procedure:

- A stock solution of selenium precursor (TOP-Se) is prepared by dissolving selenium powder in trioctylphosphine.
- In a three-neck flask, gold (III) chloride is mixed with oleylamine and 1-octadecene.
- The mixture is heated under vacuum to remove any water and oxygen.
- Under an inert atmosphere (e.g., argon), the temperature is raised, and the TOP-Se solution is swiftly injected.
- The reaction is allowed to proceed for a specific duration to facilitate the growth of α -AuSe nanobelts.
- The resulting nanostructures are then isolated by precipitation with an antisolvent (e.g., ethanol) and collected via centrifugation.
- The purified α -AuSe nanostructures are dispersed in a suitable solvent like toluene for subsequent use.

Fabrication of α -AuSe Counter Electrode

Materials:

- Fluorine-doped tin oxide (FTO) coated glass substrates
- α -AuSe nanostructure dispersion
- Doctor blade or spin coater

Procedure:

- FTO glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, and then dried.

- A thin layer of the α -AuSe nanostructure dispersion is deposited onto the conductive side of the FTO substrate using either a doctor blade technique or spin coating to ensure a uniform film.
- The coated substrate is then annealed at a specific temperature in an inert atmosphere to remove organic ligands and improve the adhesion and conductivity of the film.

Fabrication of Platinum (Pt) Counter Electrode

Materials:

- FTO coated glass substrates
- Chloroplatinic acid solution (e.g., H_2PtCl_6 in isopropanol) or platinum paste
- Spin coater or screen printer

Procedure:

- Clean the FTO glass substrates as described for the α -AuSe counter electrode.
- For solution-based deposition: A few drops of the chloroplatinic acid solution are applied to the FTO substrate, which is then spin-coated to achieve a uniform layer. The substrate is subsequently heated in a furnace at approximately 400-450°C for about 15-30 minutes.[\[2\]](#)[\[3\]](#)
- For paste-based deposition: Platinum paste is screen-printed onto the FTO substrate. The printed film is then allowed to level before being sintered in a furnace at a temperature between 380-500°C for 10-30 minutes.[\[4\]](#)

DSSC Assembly

Materials:

- Prepared counter electrode (α -AuSe or Pt)
- TiO_2 -coated photoanode sensitized with a dye (e.g., N719)
- Iodide-based electrolyte (e.g., containing LiI , I_2 , and an organic solvent)

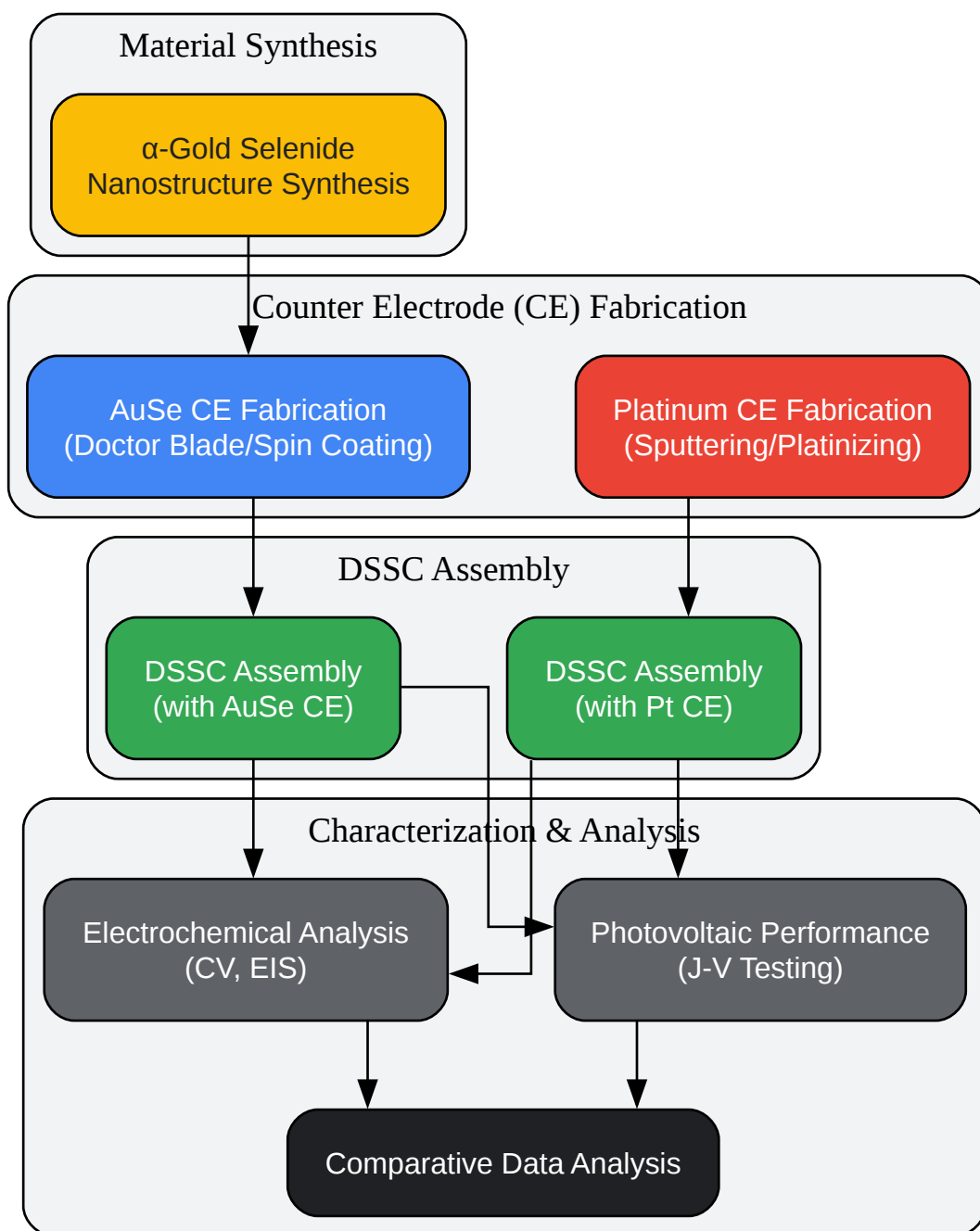
- Spacer/sealant (e.g., Surlyn)

Procedure:

- The dye-sensitized TiO₂ photoanode and the prepared counter electrode are assembled in a sandwich-like configuration.
- A thin spacer is placed between the two electrodes to prevent short-circuiting and to create a space for the electrolyte.
- The cell is sealed by heating the polymer spacer.
- The electrolyte is introduced into the cell through a pre-drilled hole in the counter electrode, which is then sealed.^[2]

Experimental Workflow and Characterization

The following diagram illustrates the logical workflow for the comparative study of gold selenide and platinum counter electrodes in DSSCs.



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Experimental workflow for comparing AuSe and Pt CEs in DSSCs.

The electrochemical performance of the assembled cells is evaluated using Cyclic Voltammetry (CV) and Electrochemical Impedance Spectroscopy (EIS) to determine the catalytic activity and charge transfer resistance of the counter electrodes. The photovoltaic performance is

measured under simulated solar illumination (AM 1.5) to obtain the current-voltage (J-V) characteristics, from which the key performance parameters are extracted.

In conclusion, the experimental evidence strongly suggests that α -gold selenide is a highly promising alternative to platinum for counter electrodes in dye-sensitized solar cells. Its superior power conversion efficiency, coupled with the potential for lower material costs, positions it as a key material for advancing the commercial viability of DSSC technology. Further research and optimization of fabrication processes could lead to even greater performance enhancements.

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